

# In-Depth Technical Guide: Physicochemical Properties of Bismuth Subcarbonate (CAS 5892-10-4)

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## Compound of Interest

Compound Name: *Bismuth Subcarbonate*

Cat. No.: *B048179*

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## Introduction

**Bismuth Subcarbonate**, identified by the CAS number 5892-10-4, is an inorganic compound with the chemical formula  $(\text{BiO})_2\text{CO}_3$ . Also known as Bismuth Carbonate Oxide or Bismuth Oxycarbonate, this compound has a rich history of use in pharmaceutical and cosmetic applications.<sup>[1][2][3][4]</sup> Its therapeutic efficacy as an antacid, anti-diarrheal, and agent against *Helicobacter pylori* is well-documented.<sup>[2][4][5]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **Bismuth Subcarbonate**, detailed experimental methodologies for their determination, and a visualization of its mechanism of action.

## Physicochemical Properties

The physical and chemical properties of **Bismuth Subcarbonate** are summarized in the tables below, providing a consolidated resource for researchers.

## General and Physical Properties

| Property         | Value   | References |
|------------------|---|------------|
| Appearance       | White to pale yellow-white, fine powder.  | [5][6]     |
| Odor             | Odorless.   | [5][6]     |
| Molecular Weight | 509.97 g/mol  | [5][6][7]  |
| Density          | 6.86 g/cm <sup>3</sup> at 25 °C   | [4][7]     |
| Melting Point    | Decomposes upon heating (>500 °C).  | [2]        |
| Solubility       | Insoluble in water and alcohol.<br>Soluble in mineral acids with effervescence. | [4][5]     |

## Chemical and Spectroscopic Identifiers

| Identifier        | Value   | References |
|-------------------|---|------------|
| Molecular Formula | (BiO) <sub>2</sub> CO <sub>3</sub> or CBi <sub>2</sub> O <sub>5</sub> | [5][7][8]  |
| InChI Key         | MGLUJXPJRXTKJM-UHFFFAOYSA-L   | [7]        |
| SMILES            | O=[Bi]OC(=O)O[Bi]=O   | [7]        |

## Experimental Protocols

This section outlines the methodologies for determining key physicochemical properties of **Bismuth Subcarbonate**.

### Determination of Melting Point (Decomposition Temperature)

The melting point, or more accurately, the decomposition temperature of **Bismuth Subcarbonate** can be determined using the capillary melting point method.

Protocol:

- **Sample Preparation:** A small amount of dry **Bismuth Subcarbonate** powder is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the solid begins to decompose (e.g., changes in color, gas evolution) is recorded. Since **Bismuth Subcarbonate** decomposes rather than melts, a distinct melting point will not be observed. The temperature range of decomposition should be noted.

## Determination of Solubility

The solubility of **Bismuth Subcarbonate** in various solvents can be assessed through visual observation.

Protocol:

- **Sample Preparation:** A small, measured amount of **Bismuth Subcarbonate** (e.g., 10 mg) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., 1 mL of water, ethanol, or a mineral acid) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for a set period.
- **Observation:** The solution is visually inspected to determine if the solid has dissolved. For acidic solutions, the observation of effervescence (release of carbon dioxide) indicates a reaction and dissolution.

## Structural and Morphological Characterization

Advanced analytical techniques are employed for a detailed characterization of **Bismuth Subcarbonate**.

- **X-ray Diffraction (XRD):** This technique is used to determine the crystalline structure of the compound. The sample is exposed to X-rays at various angles, and the diffraction pattern is

analyzed to identify the crystal lattice.

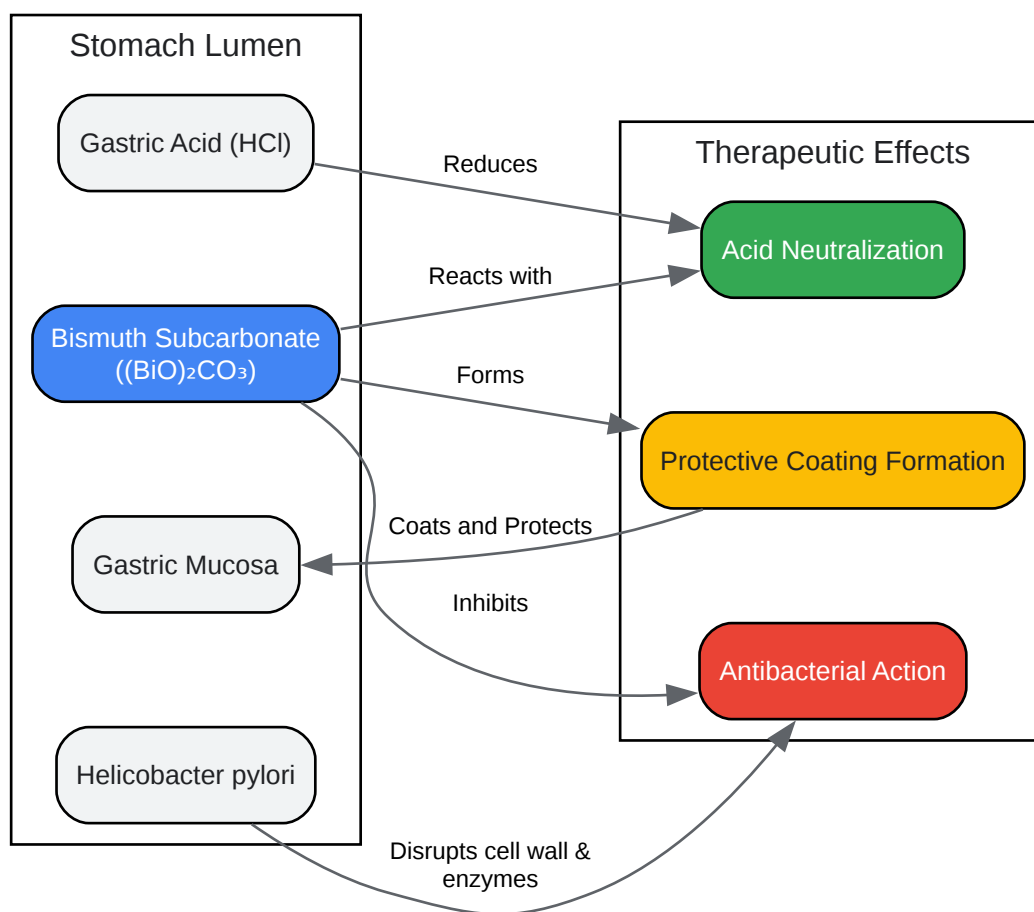
- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR is used to identify the functional groups present in the molecule. The infrared spectrum will show absorption bands corresponding to the carbonate ( $\text{CO}_3^{2-}$ ) and Bi-O bonds.
- Scanning Electron Microscopy (SEM): SEM provides high-resolution images of the sample's surface morphology, revealing the particle shape and size distribution.
- Energy-Dispersive X-ray Spectroscopy (EDX): Often coupled with SEM, EDX is used to determine the elemental composition of the sample, confirming the presence of Bismuth, Carbon, and Oxygen.

## Mechanism of Action

**Bismuth Subcarbonate** does not operate through classical signaling pathways. Its therapeutic effects in the gastrointestinal tract are a result of direct chemical and physical interactions.

## Gastrointestinal Action of Bismuth Subcarbonate

The following diagram illustrates the primary mechanisms of action of **Bismuth Subcarbonate** in the stomach.



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### Mechanism of Action of **Bismuth Subcarbonate** in the Stomach.

As an antacid, **Bismuth Subcarbonate** reacts with and neutralizes gastric acid.[1][2][3] This reaction also leads to the formation of a protective layer over the gastric mucosa, shielding it from further acid and pepsin-induced damage.[5][9] Furthermore, **Bismuth Subcarbonate** exhibits direct antibacterial activity against *Helicobacter pylori*, a key bacterium implicated in gastritis and peptic ulcer disease.[1][2] Its mechanism is believed to involve the disruption of the bacterial cell wall and the inhibition of crucial enzyme systems.[1][2]

## Conclusion

**Bismuth Subcarbonate** (CAS 5892-10-4) is a well-characterized inorganic compound with established applications in medicine. Its physical and chemical properties make it suitable for its role as a gastrointestinal agent. Understanding its physicochemical characteristics and mechanism of action is crucial for its effective and safe use in research and drug development.

The experimental protocols outlined provide a basis for the quality control and further investigation of this versatile compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of Bismuth Subcarbonate (CAS 5892-10-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048179#physical-and-chemical-properties-of-cas-number-5892-10-4]

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